

# Zhan Catalyst-1B ruthenium complex composition

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## Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

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## Chemical Composition and Basic Properties

The table below summarizes the core identification and physical properties of **Zhan Catalyst-1B**.

Property	Value / Description
IUPAC Name	Dichloro(1,3-dimesityl-2-imidazolidinylidene)[5-(dimethylsulfamoyl)-2-isopropoxybenzylidene]ruthenium [1]
Molecular Formula	$C_{33}H_{43}Cl_2N_3O_3RuS$ [1] [2]
CAS Number	918870-76-5 [1] [2]
Molar Mass	733.75 g·mol <sup>-1</sup> [3] [2]
Form	Green solid powder [3] [2]
Melting Point	Information not available in search results

## Key Features and Role in Catalysis

**Zhan Catalyst-1B** belongs to a class of **ruthenium-based organometallic complexes** used in olefin metathesis [3]. Its structure is key to its performance:

- **Chelating Benzyldiene Ligand:** like the Hoveyda-Grubbs catalyst, it has an **isopropoxystyrene group** that can chelate to the ruthenium center [3].
- **Electron-Withdrawing Group:** a key differentiator is the **electron-withdrawing sulfonamide group** (dimethylsulfonamide) attached to the aryl ring, which helps modify the catalyst's electronic properties and reactivity [3].
- **N-Heterocyclic Carbene (NHC) Ligand:** the catalyst features a **1,3-dimesityl-2-imidazolidinylidene ligand**, which is a saturated NHC ligand that enhances the stability and activity of the ruthenium center [3] [1].

## Application in Organic Synthesis

**Zhan Catalyst-1B** is effective in various metathesis reactions. One documented application is in a multi-step cascade synthesis.

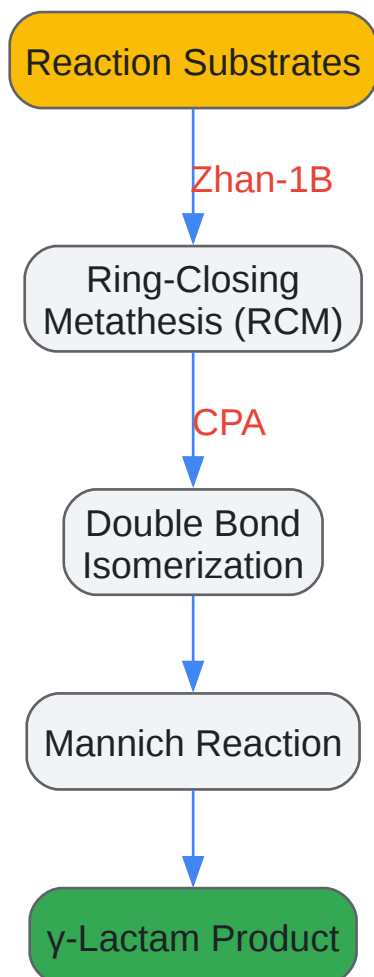
### Protocol for N-Alkylation of Indole via RCM/Isomerization/Mannich Cascade

This one-pot protocol combines **Zhan Catalyst-1B** with a chiral phosphoric acid to produce enantioenriched  $\gamma$ -lactams [4].

- **Reaction Setup:** In a reaction vessel, combine **N-allyl-N-benzylacrylamide (1)** (0.2 mmol) and **indole (2a)** (0.24 mmol, 1.2 equiv) in **anhydrous toluene** (1.5 mL) [4].
- **Catalyst Addition:** Add **Zhan Catalyst-1B** (5 mol%) and the chiral phosphoric acid **(R)-5c** (5 mol%) to the reaction mixture [4].
- **Reaction Execution:** Stir the reaction mixture at **50 °C** for **24 hours** [4].
- **Reaction Work-up:** Upon completion, concentrate the mixture under reduced pressure. Purify the crude product using standard techniques like column chromatography to isolate the desired  **$\gamma$ -lactam product (3a)** [4].

The workflow of this catalytic cascade is as follows:

## Cascade Reaction Workflow



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*Schematic of the one-pot catalytic cascade.*

## Reaction Performance Data

Under the optimized conditions, this cascade reaction gives the product in **76% yield with 92% enantiomeric excess (ee)** [4].

Parameter	Optimized Condition
Ruthenium Catalyst	Zhan Catalyst-1B (5 mol%)

Parameter	Optimized Condition
Chiral Phosphoric Acid	(R)-5c (5 mol%)
Solvent	Toluene
Temperature	50 °C
Time	24 hours
Yield	76%
Enantiomeric Excess (ee)	92%

The catalyst demonstrates excellent performance compared to other common ruthenium complexes in this specific reaction [4].

Catalyst	Yield (%)	Enantiomeric Excess (ee%)
Zhan Catalyst-1B	76	92
Hoveyda–Grubbs II	73	92
Grubbs II	19	92

## Handling and Storage Recommendations

For optimal results and safety, please adhere to the following guidelines based on general laboratory practices for handling metal-organic catalysts [2]:

- **Storage:** Store the catalyst in a **cool, dry place**, away from moisture and direct sunlight. Storing under an inert atmosphere (e.g., in a glovebox or desiccator) is recommended for long-term stability.
- **Handling:** Always use appropriate **personal protective equipment (PPE)**, including gloves and safety glasses. Handle the catalyst in a **well-ventilated area**, ideally inside a fume hood.
- **Stability:** The typical shelf life is up to **two years** when stored under proper conditions [2].

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## References

1. CharChem. Zhan catalyst [charchem.org]
2. - Zhan Catalyst 1 B [samaterials.com]
3. - Wikipedia Zhan catalyst [en.wikipedia.org]
4. N -alkylation of indole via ring-closing... [pubs.rsc.org]

To cite this document: Smolecule. [Zhan Catalyst-1B ruthenium complex composition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6609673#zhan-catalyst-1b-ruthenium-complex-composition>]

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